

Essential Safety and Logistical Information for Handling Ethyl 3,3-diphenylpropanoate

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Compound of Interest

Compound Name: Ethyl 3,3-diphenylpropanoate

Cat. No.: B1584444

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of laboratory chemicals is paramount. This document provides essential, immediate safety and logistical information for **Ethyl 3,3-diphenylpropanoate**, including operational and disposal plans.

Physical and Chemical Properties

Property	Value
CAS Number	7476-18-8[1][2][3]
Molecular Formula	C17H18O2[3][4]
Molecular Weight	254.32 g/mol [3][4]
Purity	97.0%[1]

Hazard Identification and Personal Protective Equipment (PPE)

Ethyl 3,3-diphenylpropanoate is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[4] Adherence to proper PPE protocols is mandatory to ensure personnel safety.

Engineering Controls:

- Work in a well-ventilated area.^[5] Use appropriate exhaust ventilation where dust or aerosols may form.^[4]

Personal Protective Equipment:

- Eye/Face Protection: Wear safety glasses with side-shields or a face shield.^[4]^[6]
- Skin Protection: Wear protective gloves and a lab coat or complete suit protecting against chemicals.^[4]^[6]
- Respiratory Protection: If ventilation is inadequate or for nuisance exposures, use a P95 (US) or P1 (EU EN 143) particle respirator.^[4]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation:

- Before handling, ensure you have read and understood the Safety Data Sheet (SDS).
- Work in a designated, well-ventilated chemical fume hood.
- Assemble all necessary equipment and PPE.
- Ensure an eyewash station and safety shower are readily accessible.

2. Handling:

- Avoid contact with skin, eyes, and clothing.^[6]
- Avoid the formation of dust and aerosols.^[4]
- Wash hands thoroughly after handling.^[6]

3. Storage:

- Store in a tightly closed container.^[6]

- Keep in a dry, cool, and well-ventilated place.[7]

4. Spill Response:

- In case of a spill, evacuate personnel to a safe area.[7]
- Use personal protective equipment.
- For small spills, absorb with an inert material (e.g., sand, silica gel) and place in a suitable, closed container for disposal.[8][9]
- Avoid breathing vapors, mist, or gas.[4]
- Prevent the product from entering drains.[6]

First Aid Measures

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[4]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[4]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[4]
- If Swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[4]

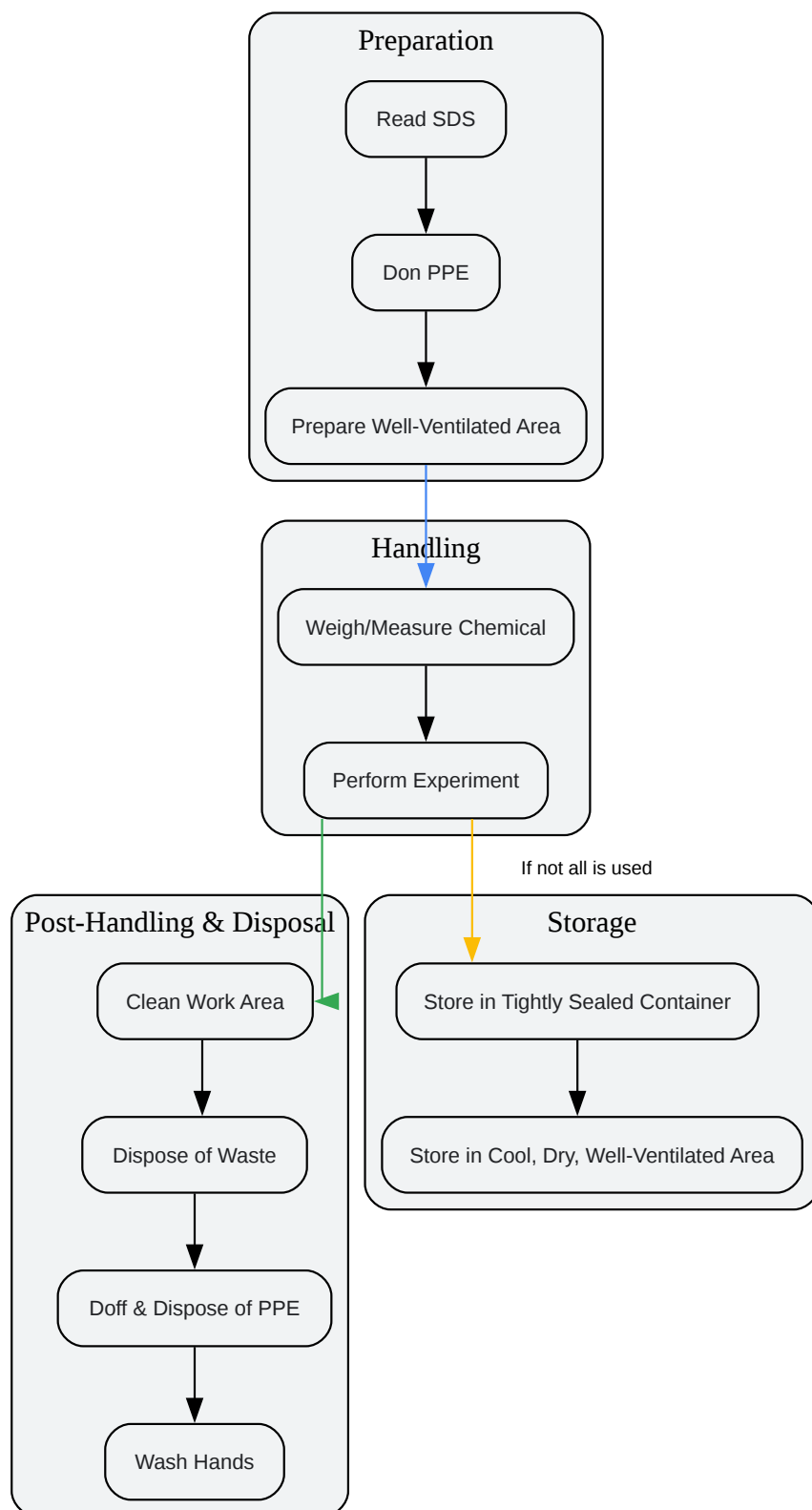
Disposal Plan

All chemical waste must be handled and disposed of in accordance with local, state, and federal regulations.

- Unused Product: Dispose of contents/container to an approved waste disposal plant.[10]
- Contaminated Materials: Contaminated clothing and absorbent materials should be sealed in a vapor-tight plastic bag for eventual disposal.[11] Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[4]

- Packaging: Before disposal of the used container, remove the contents completely.[6]

Safe Handling Workflow



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